

The Role of Delphinidin 3,5-diglucoside in Plant Pigmentation: A Technical Guide

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Compound of Interest

Compound Name: Delphinidin 3,5-diglucoside

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Abstract

Delphinidin 3,5-diglucoside, a prominent member of the anthocyanin family, is a water-soluble pigment responsible for a wide array of blue, purple, and red hues observed in the flowers, fruits, and leaves of many plant species. Its color expression is intricately linked to vacuolar pH, co-pigmentation with other flavonoids, and the presence of metal ions. This technical guide provides an in-depth exploration of the biosynthesis of **delphinidin 3,5-diglucoside**, its pivotal role in plant pigmentation, and the factors influencing its stability and color manifestation. Furthermore, this guide details established experimental protocols for the extraction, quantification, and identification of this significant anthocyanin, and presents quantitative data on its occurrence in various plant sources. The information is intended to serve as a comprehensive resource for researchers in plant biology, natural product chemistry, and drug development.

Introduction

Anthocyanins are a class of flavonoids that play a crucial role in plant physiology, acting as key pigments in reproductive tissues to attract pollinators and seed dispersers.[1] Among the six common anthocyanidins, delphinidin and its glycosides are responsible for the blue and purple colors in many flowers and fruits.[1][2] **Delphinidin 3,5-diglucoside** is a diglycosylated form of delphinidin, where glucose molecules are attached at the 3 and 5 positions of the aglycone.[3] This glycosylation enhances its stability and water solubility.[2] The final perceived color is not

solely dependent on the presence of **delphinidin 3,5-diglucoside** but is also influenced by a complex interplay of factors within the plant cell, including vacuolar pH, co-pigmentation, and metal ion chelation.[4][5] Understanding the biosynthesis and physicochemical properties of **delphinidin 3,5-diglucoside** is essential for fields ranging from plant breeding for novel flower colors to the development of natural colorants and potential pharmaceuticals.

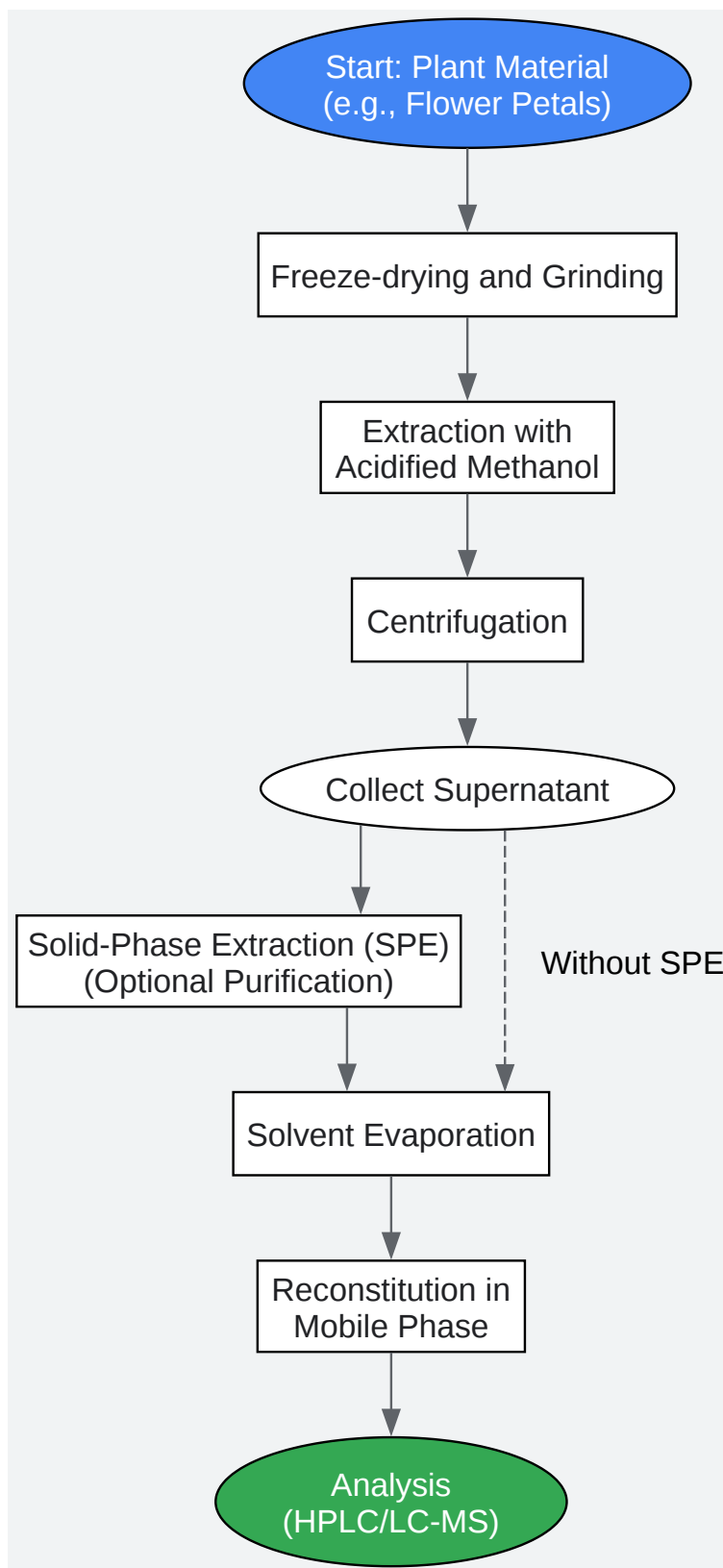
Biosynthesis of Delphinidin 3,5-diglucoside

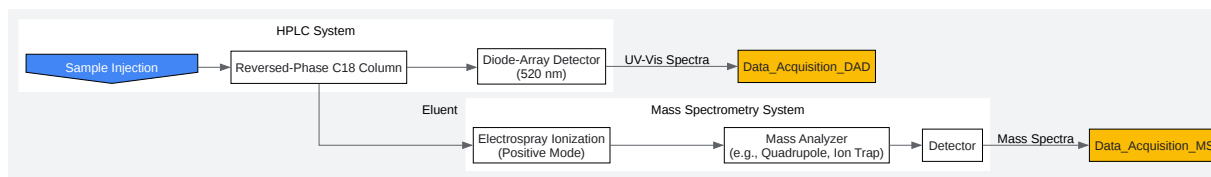
The biosynthesis of **delphinidin 3,5-diglucoside** is a well-characterized branch of the flavonoid pathway, occurring in the cytoplasm of plant cells.[6] The pathway begins with the general phenylpropanoid pathway, leading to the formation of chalcone, which is then isomerized to naringenin. A series of enzymatic reactions, including hydroxylation, reduction, and glycosylation, ultimately yield **delphinidin 3,5-diglucoside**.

The key enzymatic steps are:

- Chalcone Synthase (CHS) and Chalcone Isomerase (CHI): Initiate the flavonoid pathway.
- Flavanone 3-hydroxylase (F3H): Hydroxylates naringenin to dihydrokaempferol.
- Flavonoid 3',5'-hydroxylase (F3'5'H): A critical enzyme that hydroxylates dihydrokaempferol to dihydromyricetin, directing the pathway towards delphinidin synthesis. The presence and activity of F3'5'H are often the determining factors for the production of delphinidin-based pigments.[7]
- Dihydroflavonol 4-reductase (DFR): Reduces dihydromyricetin to leucodelphinidin.
- Anthocyanidin Synthase (ANS) or Leucoanthocyanidin Dioxygenase (LDOX): Oxidizes leucodelphinidin to the unstable delphinidin aglycone.[6]
- UDP-glucose:flavonoid 3-O-glucosyltransferase (UGT) and Anthocyanidin 5,3-O-glucosyltransferase: These glucosyltransferases catalyze the addition of glucose moieties to the 3 and 5 positions of the delphinidin aglycone, forming the stable **delphinidin 3,5-diglucoside**.[6]







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